

The Synergistic Power of Cyanox CY 1790 in Polymer Stabilization: A Comparative Guide

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Compound of Interest

Compound Name: Cyanox CY 1790

Cat. No.: B1669380

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For researchers, scientists, and professionals in drug development, optimizing the stability of polymeric materials is paramount. **Cyanox CY 1790**, a high-performance hindered phenolic primary antioxidant, offers a robust solution for protecting polymers from degradation. Its efficacy is significantly amplified when used in synergy with other polymer additives, particularly secondary antioxidants. This guide provides an objective comparison of **Cyanox CY 1790** in a synergistic blend versus a standard, non-synergistic antioxidant system, supported by representative experimental data.

The longevity and performance of polymers are perpetually challenged by thermo-oxidative degradation. This process, accelerated by heat and oxygen, leads to a loss of mechanical integrity, discoloration, and a shortened product lifespan. Antioxidants are crucial additives that mitigate this degradation. While primary antioxidants like **Cyanox CY 1790** are effective radical scavengers, their combination with secondary antioxidants, which decompose hydroperoxides, creates a powerful synergistic effect that offers superior protection.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

This guide delves into the enhanced performance of a synergistic system featuring **Cyanox CY 1790** and a phosphite secondary antioxidant compared to a system relying solely on a higher concentration of a primary antioxidant.

Comparative Performance Data

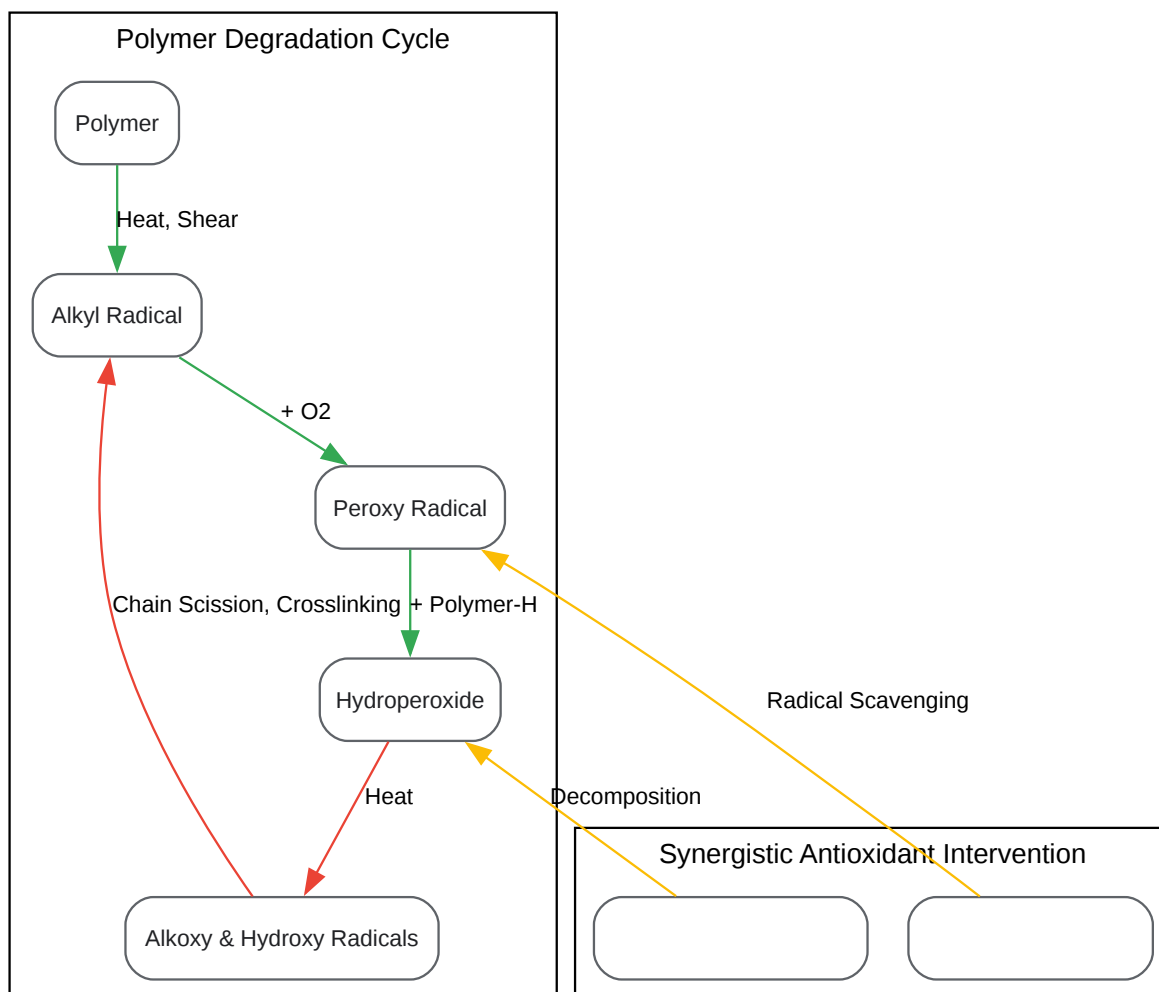
The following table summarizes the representative performance of two antioxidant systems in a model polyolefin formulation subjected to accelerated aging conditions. System A features a

synergistic blend of **Cyanox CY 1790** and a phosphite antioxidant, while System B utilizes a higher loading of a conventional primary antioxidant alone.

Performance Metric	System A: Synergistic Blend (Cyanox CY 1790 + Phosphite)	System B: Non-Synergistic (Primary Antioxidant Alone)
Oxidative Induction Time (OIT) @ 200°C (minutes)	85	45
Yellowness Index (YI) after 500 hours of heat aging @ 150°C	12	25
Tensile Strength Retention after 500 hours of heat aging @ 150°C (%)	92%	75%
Elongation at Break Retention after 500 hours of heat aging @ 150°C (%)	88%	65%

Visualizing the Synergistic Mechanism

The enhanced performance of the synergistic blend can be attributed to the complementary roles of the primary and secondary antioxidants in the polymer degradation cycle.



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